

What is Stearic acid-d2 and its chemical structure?

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Compound of Interest

Compound Name: Stearic acid-d2

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Stearic Acid-d2: A Technical Guide for Researchers

Prepared for: Researchers, Scientists, and Drug Development Professionals

Introduction: The Role of Isotopic Labeling in Fatty Acid Analysis

Stearic acid (Octadecanoic acid) is an 18-carbon saturated fatty acid ubiquitous in animal and vegetable fats.[1] Its quantification in biological matrices is crucial for metabolic research, diagnostics, and understanding its role in cholesterol metabolism.[2] Stable isotope dilution mass spectrometry is the gold standard for this type of quantitative analysis, offering unparalleled accuracy and precision.[3] This is achieved by introducing a known quantity of a stable isotope-labeled analog of the analyte, such as **Stearic acid-d2**, into the sample at the earliest stage of preparation.[3]

Stearic acid-d2 is a deuterated form of stearic acid, where two hydrogen atoms have been replaced by their heavy isotope, deuterium.[2] This "heavy" standard is chemically and physically almost identical to its endogenous "light" counterpart, ensuring it behaves similarly throughout extraction, derivatization, and chromatographic analysis.[4] By measuring the final ratio of the light to heavy analyte using mass spectrometry, any variations or sample loss during the workflow can be precisely corrected for, ensuring highly accurate quantification.[3][4]

This guide provides a comprehensive overview of **Stearic acid-d2**, its chemical properties, and its application as an internal standard in quantitative fatty acid analysis.

Chemical Identity and Properties

The most commonly available form of **Stearic acid-d2** is Octadecanoic-2,2-d₂ acid, where the two deuterium atoms are located on the carbon atom adjacent to the carboxyl group.^{[2][5]}

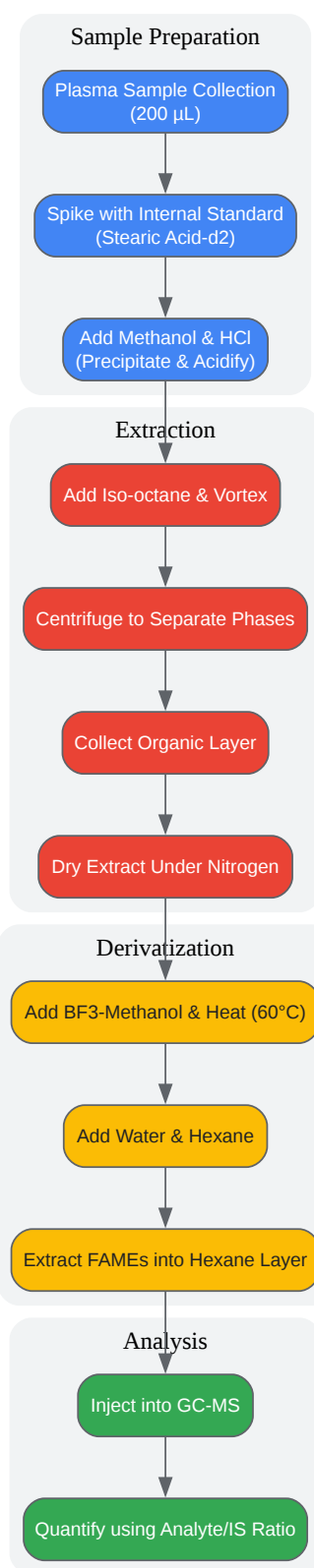
Physicochemical Data

The following table summarizes the key quantitative data for Stearic acid-2,2-d₂.

Property	Value	Reference(s)
IUPAC Name	octadecanoic-2,2-d ₂ acid	^[2]
Synonyms	C18:0-d ₂ , FA 18:0-d ₂ , Octadecanoic Acid-d ₂	^[2]
CAS Number	19905-58-9	^{[2][6][7]}
Molecular Formula	C ₁₈ H ₃₄ D ₂ O ₂	^{[2][5][6]}
Molecular Weight	286.5 g/mol (also cited as 286.49)	^{[2][5][8]}
Isotopic Purity	≥99% deuterated forms (d ₁ -d ₂)	^{[2][6]}
Formulation	Crystalline solid	^[6]
SMILES	CCCCCCCCCCCCCCCC([2H])([2H])C(O)=O	^{[2][7]}

Chemical Structure

The chemical structure of Stearic acid-2,2-d₂ highlights the substitution of two hydrogen atoms with deuterium on the alpha-carbon.



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Phone: (601) 213-4426

Email: info@benchchem.com